

Topanol CA: A Comprehensive Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: Topanol CA

Cat. No.: B7801500

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Introduction

Topanol CA, with the CAS Number 1843-03-4, is a high molecular weight hindered phenolic antioxidant.^[1] Its chemical name is 1,1,3-Tris(2-methyl-4-hydroxy-5-tert-butylphenyl)butane.^[2]^[3] This compound is widely utilized as a stabilizer in various polymers, such as polypropylene, polyethylene, and PVC, as well as in light-colored rubber products to prevent oxidative degradation.^[1]^[3]^[4] Its efficacy stems from its ability to scavenge free radicals, thereby protecting materials from deterioration caused by heat and oxygen. This technical guide provides an in-depth overview of the core physical and chemical properties of **Topanol CA**, detailed experimental protocols for their determination, and a visualization of its antioxidant mechanism.

Physical and Chemical Properties

The physical and chemical properties of **Topanol CA** are summarized in the tables below for easy reference and comparison.

General Properties

| Property | Value | Reference(s) |
|-------------------|---------------------------------------|---|
| CAS Number | 1843-03-4 | [2] [5] |
| Molecular Formula | C37H52O3 | [6] [7] |
| Molecular Weight | 544.81 g/mol | [6] [7] |
| Appearance | White to off-white crystalline powder | [1] [7] |

Physicochemical Data

| Property | Value | Reference(s) |
|------------------|----------------------------|---|
| Melting Point | 183-190 °C | [3] [4] |
| Boiling Point | 578.54 °C (rough estimate) | [4] |
| Density | 0.5 g/cm ³ | [4] [8] |
| Flash Point | 225 °F (107.2 °C) | [4] |
| Water Solubility | 0.02 ng/L at 20 °C | [4] |

Solubility in Organic Solvents at 25°C

| Solvent | Solubility (g/100g) | Reference(s) |
|---------------------------|-----------------------------|--------------|
| Acetone | 96 | [4] |
| Ethanol | 70 | [4] |
| Diethyl Ether | 63 | [4] |
| Ethyl Acetate | 61 | [4] |
| Methanol | 16 | [4] |
| Benzene | 8.5 | [4] |
| Carbon Tetrachloride | 0.3 | [4] |
| Petroleum Ether (60-80°C) | 0.15 | [4] |
| DMSO | 100 mg/mL (with sonication) | [7] |

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical, chemical, and antioxidant properties of a solid organic compound like **Topanol CA**.

Determination of Melting Point

The melting point of a solid organic compound is a crucial physical property for its identification and purity assessment. A common method for its determination is the capillary tube method.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Heating bath (if using a Thiele tube, typically silicone oil)

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline **Topanol CA** is finely powdered using a mortar and pestle.
- **Capillary Tube Filling:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the powder into the sealed end. A sample height of 2-3 mm is sufficient.
- **Apparatus Setup:**
 - **Thiele Tube:** The capillary tube is attached to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb. The assembly is then inserted into the Thiele tube containing a heating oil, with the upper level of the oil above the side arm.
 - **Digital Melting Point Apparatus:** The capillary tube is inserted into the designated sample holder in the apparatus.
- **Heating and Observation:** The apparatus is heated gently and steadily. As the melting point is approached, the heating rate is slowed to approximately 1-2 °C per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow.

Determination of Boiling Point (Theoretical)

As **Topanol CA** is a solid at room temperature with a very high estimated boiling point, its experimental determination is not practical under standard laboratory conditions and is typically estimated using computational models.

Determination of Density

The density of a solid can be determined by measuring its mass and volume. For an insoluble powder like **Topanol CA**, the volume can be determined by liquid displacement.

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer
- A liquid in which **Topanol CA** is insoluble (e.g., water)

Procedure:

- Mass Measurement: A known mass of **Topanol CA** powder is accurately weighed using an analytical balance.
- Volume Measurement by Displacement:
 - A graduated cylinder is partially filled with the chosen liquid, and the initial volume (V1) is recorded.
 - The weighed **Topanol CA** powder is carefully added to the graduated cylinder, ensuring no loss of material. The solid should be fully submerged.
 - The new volume (V2) is recorded. The volume of the **Topanol CA** sample is V2 - V1.
- Density Calculation: The density (ρ) is calculated using the formula: $\rho = \text{mass} / \text{volume}$

Determination of Solubility

The solubility of a compound in a particular solvent is determined by finding the maximum amount of the solute that can be dissolved in a given amount of solvent at a specific temperature.

Apparatus:

- Test tubes or small vials
- Analytical balance
- Volumetric flasks and pipettes
- Shaker or magnetic stirrer

- Temperature-controlled bath

Procedure:

- Preparation of Saturated Solution: An excess amount of **Topanol CA** is added to a known volume of the solvent in a test tube or vial.
- Equilibration: The mixture is agitated (e.g., using a shaker or stirrer) in a constant temperature bath for a prolonged period (e.g., 24 hours) to ensure that equilibrium is reached and a saturated solution is formed.
- Separation of Undissolved Solute: The saturated solution is allowed to stand to let the undissolved solid settle. A clear aliquot of the supernatant is carefully withdrawn using a pipette, ensuring no solid particles are transferred.
- Quantification of Solute: The amount of dissolved **Topanol CA** in the known volume of the aliquot is determined. This can be done by evaporating the solvent and weighing the residue, or by a suitable analytical technique such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC) after creating a calibration curve with known concentrations.
- Solubility Calculation: The solubility is expressed as grams of solute per 100 grams of solvent or other appropriate units.

Determination of Antioxidant Activity

The antioxidant activity of **Topanol CA** can be assessed using various in vitro assays. The DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical scavenging assays are two of the most common methods.

Principle: DPPH is a stable free radical with a deep violet color. In the presence of an antioxidant that can donate a hydrogen atom, the DPPH radical is reduced to a yellow-colored diphenylpicrylhydrazine, leading to a decrease in absorbance at 517 nm.

Procedure:

- Preparation of Solutions:
 - A stock solution of DPPH in a suitable solvent (e.g., methanol or ethanol) is prepared.

- Solutions of **Topanol CA** at various concentrations are prepared in the same solvent.
- Reaction: A specific volume of the DPPH solution is mixed with different concentrations of the **Topanol CA** solutions. A control containing only the DPPH solution and the solvent is also prepared.
- Incubation: The mixtures are incubated in the dark at room temperature for a specific period (e.g., 30 minutes).
- Absorbance Measurement: The absorbance of each solution is measured at 517 nm using a spectrophotometer.
- Calculation: The percentage of radical scavenging activity is calculated using the following formula: $\% \text{ Scavenging} = [(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ Where A_{control} is the absorbance of the control and A_{sample} is the absorbance of the sample. The IC₅₀ value (the concentration of the antioxidant required to scavenge 50% of the DPPH radicals) can be determined by plotting the percentage of scavenging against the concentration of **Topanol CA**.

Principle: The ABTS radical cation (ABTS•+) is generated by the oxidation of ABTS. This radical has a characteristic blue-green color. Antioxidants that can donate a hydrogen atom or an electron will reduce the ABTS•+, leading to a loss of color, which is measured by the decrease in absorbance at 734 nm.

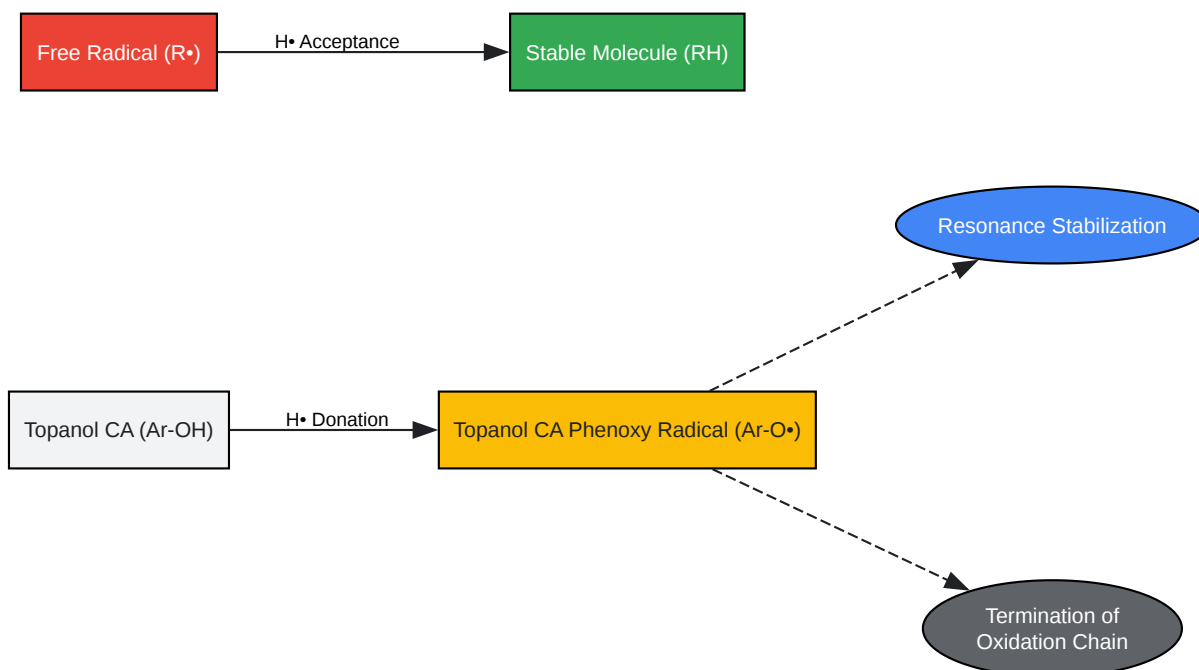
Procedure:

- Preparation of ABTS•+ Solution: The ABTS•+ radical cation is pre-formed by reacting an aqueous solution of ABTS with potassium persulfate. The mixture is allowed to stand in the dark at room temperature for 12-16 hours before use. The resulting solution is then diluted with a suitable solvent (e.g., ethanol) to obtain a specific absorbance at 734 nm.
- Reaction: A specific volume of the diluted ABTS•+ solution is mixed with different concentrations of the **Topanol CA** solutions. A control containing only the ABTS•+ solution and the solvent is also prepared.
- Incubation: The mixtures are incubated at room temperature for a specific period (e.g., 6 minutes).

- Absorbance Measurement: The absorbance of each solution is measured at 734 nm.
- Calculation: The percentage of inhibition is calculated using a similar formula to the DPPH assay. The results can be expressed as Trolox Equivalent Antioxidant Capacity (TEAC), which compares the antioxidant capacity of the sample to that of Trolox, a water-soluble vitamin E analog.

Antioxidant Mechanism of Topanol CA

Topanol CA functions as a primary antioxidant through a free radical scavenging mechanism, which is characteristic of hindered phenolic compounds. The process involves the donation of a hydrogen atom from one of its phenolic hydroxyl groups to a highly reactive free radical ($R\bullet$), thereby neutralizing it. This action terminates the chain reaction of oxidation. The resulting **Topanol CA** phenoxy radical is relatively stable due to resonance delocalization of the unpaired electron across the aromatic ring and steric hindrance from the bulky tert-butyl groups, which prevents it from initiating new oxidation chains.^{[9][10]}



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Caption: Antioxidant mechanism of **Topanol CA** via hydrogen atom donation.

Conclusion

Topanol CA is a highly effective hindered phenolic antioxidant with well-defined physical and chemical properties that contribute to its function as a stabilizer in various materials. Its low volatility and high thermal stability make it suitable for a wide range of processing conditions. The antioxidant mechanism, based on free radical scavenging, is a classic example of how hindered phenols protect materials from oxidative degradation. The experimental protocols provided in this guide offer standardized methods for the evaluation of these key properties, which are essential for researchers and professionals in the fields of materials science and drug development.

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